

Introduction: Characterizing the Azo Dye HC Yellow NO. 7

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Compound of Interest

Compound Name: HC Yellow NO. 7

Cat. No.: B010649

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HC Yellow NO. 7 is a synthetic azo dye recognized for its function as a vibrant yellow colorant. [1][2] Chemically classified as an azo compound, its structure is defined by a nitrogen-nitrogen double bond (N=N) that connects two aromatic rings.[2] This chromophore is central to its color properties. Primarily utilized in the cosmetics industry as a direct dye in semi-permanent and temporary hair coloring formulations, its consistent performance and high purity make it a compound of interest for various scientific applications beyond cosmetology, including its potential role as a building block in chemical synthesis.[1][2][3][4] This guide provides a comprehensive technical overview of **HC Yellow NO. 7**, tailored for professionals in research and development.

Core Chemical and Physical Properties

A precise understanding of a compound's fundamental properties is critical for its application in any research or development setting. The key identifiers and physical characteristics of **HC Yellow NO. 7** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₂₂ N ₄ O ₂	[1][5]
Molecular Weight	314.38 g/mol	[1]
IUPAC Name	2-[4-[(4-aminophenyl)diazenyl]-N-(2-hydroxyethyl)-3-methylanilino]ethanol	[5]
CAS Number	104226-21-3	[3][5]
Synonyms	HC Yellow 7, 1-(4'-Aminophenylazo)-2-methyl-4-(bis-2-hydroxyethyl)aminobenzene	[2][3][5]
Physical Form	Orange crystalline powder	[3]
Purity Specification	Typically ≥99.0% (as determined by HPLC)	[1]

Chemical Synthesis Workflow

The production of **HC Yellow NO. 7** is a multi-step organic synthesis process that requires precise control over reaction conditions to ensure high purity and yield. The synthesis is a classic example of azo coupling, a cornerstone reaction in dye chemistry.

Synthesis Protocol: A Step-by-Step Explanation

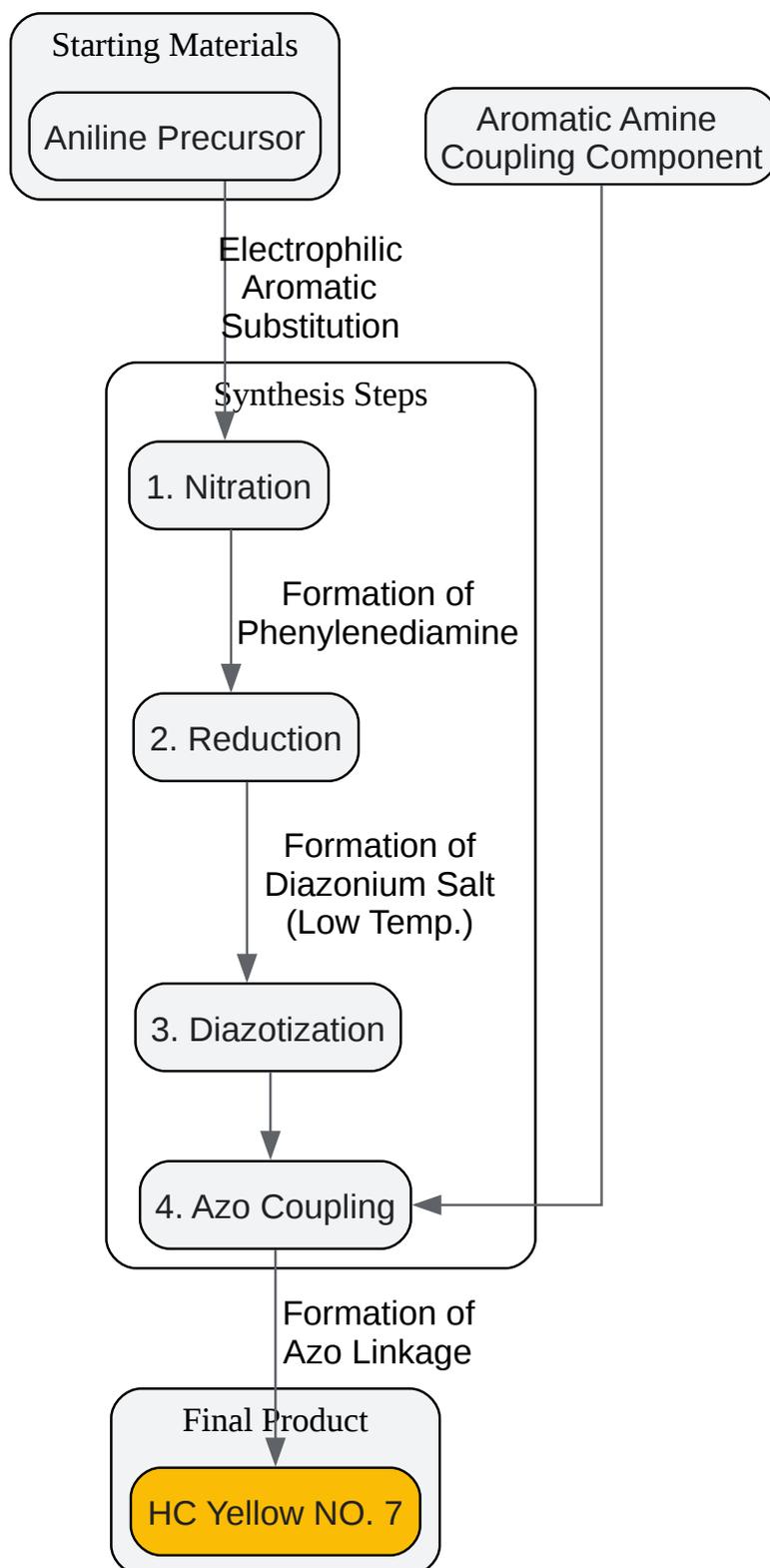
- **Nitration of Aniline:** The process typically begins with the nitration of an aniline precursor. This electrophilic aromatic substitution introduces a nitro group (-NO₂) onto the aromatic ring, which is a critical precursor for the subsequent amine formation.
- **Reduction to Phenylenediamine:** The nitro group is then reduced to an amino group (-NH₂), forming a phenylenediamine intermediate. This reduction is a pivotal step, as the resulting primary aromatic amine is essential for the diazotization reaction.
- **Diazotization:** The phenylenediamine intermediate is treated with nitrous acid (HNO₂), typically generated in situ from sodium nitrite and a strong acid like hydrochloric acid, at low

temperatures. This reaction converts the primary amino group into a highly reactive diazonium salt ($-N_2^+Cl^-$). Maintaining a low temperature is crucial to prevent the unstable diazonium salt from decomposing.

- **Azo Coupling:** The final step involves the electrophilic substitution reaction between the diazonium salt and a coupling agent, in this case, an aromatic amine derivative.^[2] This reaction forms the characteristic azo bond ($-N=N-$) and completes the synthesis of the **HC Yellow NO. 7** molecule.^[2]

The causality behind this workflow is rooted in the fundamental principles of aromatic chemistry. The diazotization step creates a potent electrophile (the diazonium ion), which can then attack an electron-rich aromatic ring (the coupling component) to form the stable azo linkage that defines the dye.

Visualization of Synthesis Pathway



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Caption: A workflow diagram illustrating the multi-step chemical synthesis of **HC Yellow NO. 7**.

Applications in Research and Development

While **HC Yellow NO. 7** is predominantly known for its role in hair colorants, its well-defined chemical properties make it a valuable compound for broader research.[1]

- **Hair Dye Formulation:** Its primary application is as a direct dye in semi-permanent formulations, where it penetrates the hair shaft to impart color without a chemical oxidation process.[2][4] Its stability and bright yellow hue make it a reliable component for achieving specific shades.[1]
- **Intermediate for Chemical Synthesis:** As an azo dye, **HC Yellow NO. 7** can serve as a foundational molecule or an intermediate in the synthesis of more complex organic compounds.[1] For researchers in materials science or drug development, the azo structure can be a target for cleavage or modification to release specific functional groups or to create novel molecular scaffolds.
- **Cosmetic Science Research:** The compound is a model for studying dye-protein interactions, specifically how small molecules bind to the keratin in hair. This research is vital for developing more durable and effective hair coloring technologies.

Analytical Protocol: Purity Assessment via HPLC

To ensure the reliability and reproducibility of experimental results, verifying the purity of **HC Yellow NO. 7** is essential. High-Performance Liquid Chromatography (HPLC) is the standard method.

General HPLC Protocol for Purity Analysis

- **Standard and Sample Preparation:**
 - Accurately weigh a reference standard of **HC Yellow NO. 7** to prepare a stock solution of known concentration (e.g., 1 mg/mL) in a suitable solvent like methanol or acetonitrile.
 - Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 1-100 µg/mL).[3]
 - Prepare the test sample of **HC Yellow NO. 7** at a concentration that falls within the calibration range.

- Chromatographic Conditions (Typical):
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water (often with a modifier like 0.1% formic acid or trifluoroacetic acid to improve peak shape).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV-Vis detector set to the wavelength of maximum absorbance (λ_{max}) for **HC Yellow NO. 7**.
 - Injection Volume: 10-20 μ L.
- Data Acquisition and Analysis:
 - Inject the standards to establish the calibration curve (peak area vs. concentration).
 - Inject the test sample.
 - Calculate the purity of the sample by comparing its peak area to the calibration curve. Purity is typically expressed as a percentage area of the main peak relative to the total area of all peaks.

This protocol is self-validating through the use of a multi-point calibration curve and quality control checks, ensuring the accuracy of the purity assessment.

Safety and Toxicological Profile

For professionals in research and drug development, a thorough understanding of a compound's toxicological profile is non-negotiable.

- Acute Oral Toxicity: **HC Yellow NO. 7** is classified as toxic if swallowed. Studies in rats have shown it to be moderately toxic following a single oral administration, with 500 mg/kg being identified as close to the median lethal dose.[3]
- Skin Sensitization: While generally uncommon, **HC Yellow NO. 7** has the potential to cause skin irritation, allergic reactions, or contact dermatitis in sensitive individuals.[2] Patch testing

is recommended before widespread use in any topical formulation.[2]

- **Genotoxicity:** The European Commission's Scientific Committee on Consumer Safety (SCCS) has evaluated the genotoxicity of **HC Yellow NO. 7**. Some in vitro studies suggested a weak positive response for inducing micronuclei in human lymphocytes in the absence of metabolic activation.[3]
- **Regulatory Oversight:** The use of **HC Yellow NO. 7** in cosmetics is subject to regulatory evaluation. For instance, the SCCS has reviewed its safety for use in non-oxidative hair dye formulations at a maximum on-head concentration of 0.25%.[3]

Conclusion

HC Yellow NO. 7 is a well-characterized synthetic azo dye with a robust profile of chemical, analytical, and toxicological data. While its primary role is in the cosmetics industry, its stable structure and defined synthesis pathway offer utility for researchers as a chemical intermediate and a model compound for studying dye chemistry and interactions. A comprehensive understanding of its properties, from molecular weight to safety profile, is essential for its responsible and effective use in any scientific or developmental context.

References

- HC Yellow 7: Key Properties and Applications in Hair Colorants. (n.d.).
- PubChem. (n.d.). **HC Yellow No. 7** | C17H22N4O2 | CID 163730. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Deascal. (n.d.). **Hc Yellow No. 7: An In-Depth Look at Its Role in Cosmetics**. Retrieved from [\[Link\]](#)
- European Commission. (2010). Opinion of the Scientific Committee on Consumer Safety on HC Yellow n° 7 (B80). Retrieved from [\[Link\]](#)
- haut.de. (n.d.). **HC YELLOW NO. 7 – Inhaltsstoffe/INCI: INCI Detail**. Retrieved from [\[Link\]](#)
- Aorangi Forensic Supplies Ltd (NZ). (n.d.). Acid Yellow 7 Safety Data Sheet. Retrieved from [\[Link\]](#)

- European Commission. (2003). Opinion of the SCCNFP on B80, HC Yellow n° 7. Retrieved from [[Link](#)]

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Sources

- 1. nbinno.com [[nbinno.com](#)]
- 2. deascal.com [[deascal.com](#)]
- 3. ec.europa.eu [[ec.europa.eu](#)]
- 4. haut.de [[haut.de](#)]
- 5. HC Yellow No. 7 | C17H22N4O2 | CID 163730 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
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